

ML213 precipitation in aqueous solution

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Compound of Interest

Compound Name: ML213

Cat. No.: B1676641

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ML213 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **ML213**, with a specific focus on addressing challenges related to its precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **ML213** and what is its primary mechanism of action?

A1: **ML213** is a potent and selective activator of the voltage-gated potassium channels Kv7.2 and Kv7.4.^{[1][2][3]} These channels are critical in regulating neuronal excitability, and their activation by **ML213** leads to hyperpolarization of the cell membrane.^{[1][2]} This mechanism makes **ML213** a valuable tool for research in areas such as epilepsy and neuropathic pain.^[4]

Q2: Why does my **ML213** precipitate when I dilute it in my aqueous experimental buffer?

A2: **ML213** has low intrinsic solubility in aqueous solutions. Precipitation typically occurs due to a phenomenon known as "solvent-shifting." When a concentrated stock of **ML213** in an organic solvent (like DMSO) is rapidly diluted into an aqueous buffer, the abrupt change in solvent polarity causes the compound to fall out of solution.

Q3: What are the recommended solvents for preparing a stock solution of **ML213**?

A3: Dimethyl sulfoxide (DMSO) and ethanol are the recommended solvents for preparing **ML213** stock solutions.^{[5][6]} It is crucial to use anhydrous (water-free) solvents to prepare the

initial stock solution.

Q4: What is the recommended storage procedure for **ML213** powder and stock solutions?

A4: **ML213** powder should be stored at -20°C for long-term stability (up to 3 years) or at 4°C for shorter periods (up to 2 years).[1] Stock solutions in DMSO or ethanol should be aliquoted into single-use volumes and stored at -20°C for up to one month or -80°C for longer-term storage. [1][6] It is recommended to prepare fresh aqueous working solutions for each experiment.[2][6]

Troubleshooting Guide: Precipitation Issues

This guide provides a structured approach to resolving common precipitation issues encountered during experiments with **ML213**.

Issue	Potential Cause	Suggested Solution
Precipitation immediately upon dilution of DMSO stock in aqueous buffer.	1. High Final Concentration: The intended final concentration exceeds the solubility limit of ML213 in the aqueous buffer.	1a. Reduce Final Concentration: If experimentally feasible, lower the final working concentration of ML213. 1b. Optimize Solvent System: For in vivo studies, consider using a co-solvent system such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline to improve solubility. [1] [2] For in vitro assays, ensure the final DMSO concentration is kept as low as possible (typically <0.5%) to minimize cytotoxicity, while still maintaining solubility.
	2. Improper Mixing Technique: Rapid addition of the DMSO stock to the aqueous buffer can create localized areas of high concentration, leading to immediate precipitation.	2a. Gradual Dilution: Add the DMSO stock solution dropwise to the aqueous buffer while vortexing or stirring vigorously to ensure rapid and uniform dispersion. [7] [8] 2b. Stepwise Dilution: Create an intermediate dilution in a smaller volume of the aqueous buffer before adding it to the final volume.
Solution is initially clear but becomes cloudy or shows precipitate over time.	1. Supersaturation: The initial solution may be in a temporary, supersaturated state that is not stable over time.	1a. Prepare Fresh Solutions: Prepare working solutions of ML213 immediately before use. [2] [6] 1b. Reduce Final Concentration: The working concentration may be too high for long-term stability in the

specific aqueous medium.

Consider lowering the concentration.

2. Temperature Fluctuations:	2a. Maintain Constant Temperature:
Changes in temperature can affect the solubility of ML213 in the aqueous solution.	Ensure that your experimental solutions are maintained at a constant and appropriate temperature throughout the experiment.

3. Interaction with Media

Components: Components in complex media (e.g., proteins in serum) can sometimes interact with the compound and reduce its solubility over time.

3a. Test Different Media

Formulations: If possible, test the solubility of ML213 in different base media or with reduced serum concentrations.

Quantitative Data Summary

The following tables provide key quantitative data for **ML213**.

Table 1: Physicochemical and Solubility Data

Property	Value	Source
Molecular Weight	257.37 g/mol	[1][5]
Molecular Formula	C ₁₇ H ₂₃ NO	[1][5]
Solubility in DMSO	≥ 36.67 mg/mL (142.48 mM)	[1]
50 mM	[5][6]	
Solubility in Ethanol	50 mM	[5][6]
In Vivo Solubility (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)	≥ 2.75 mg/mL (10.69 mM)	[1][2]
In Vivo Solubility (10% DMSO, 90% (20% SBE-β-CD in saline))	≥ 2.75 mg/mL (10.69 mM)	[1]
In Vivo Solubility (10% DMSO, 90% corn oil)	≥ 2.75 mg/mL (10.69 mM)	[1]

Table 2: Biological Activity

Target	EC ₅₀	Source
Kv7.2 Channel	230 nM	[1][2][3][9]
Kv7.4 Channel	510 nM	[1][2][3][9]
Kv7.5 Channel	0.7 ± 0.2 μM	[1]
Kv7.4/7.5 Channels	1.1 ± 0.6 μM	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

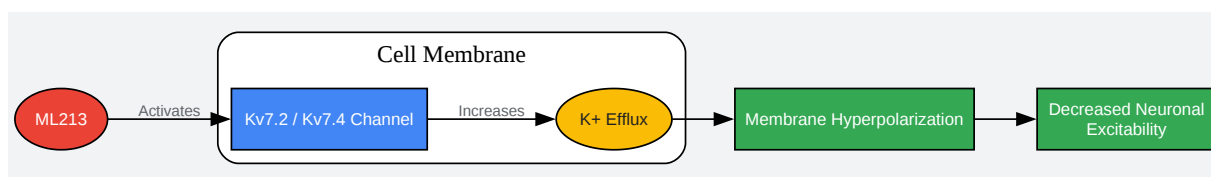
- Weighing: Accurately weigh out 2.57 mg of **ML213** powder.
- Dissolution: Add 1 mL of anhydrous DMSO to the **ML213** powder.

- **Mixing:** Vortex the solution vigorously until the **ML213** is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution for In Vitro Cellular Assays

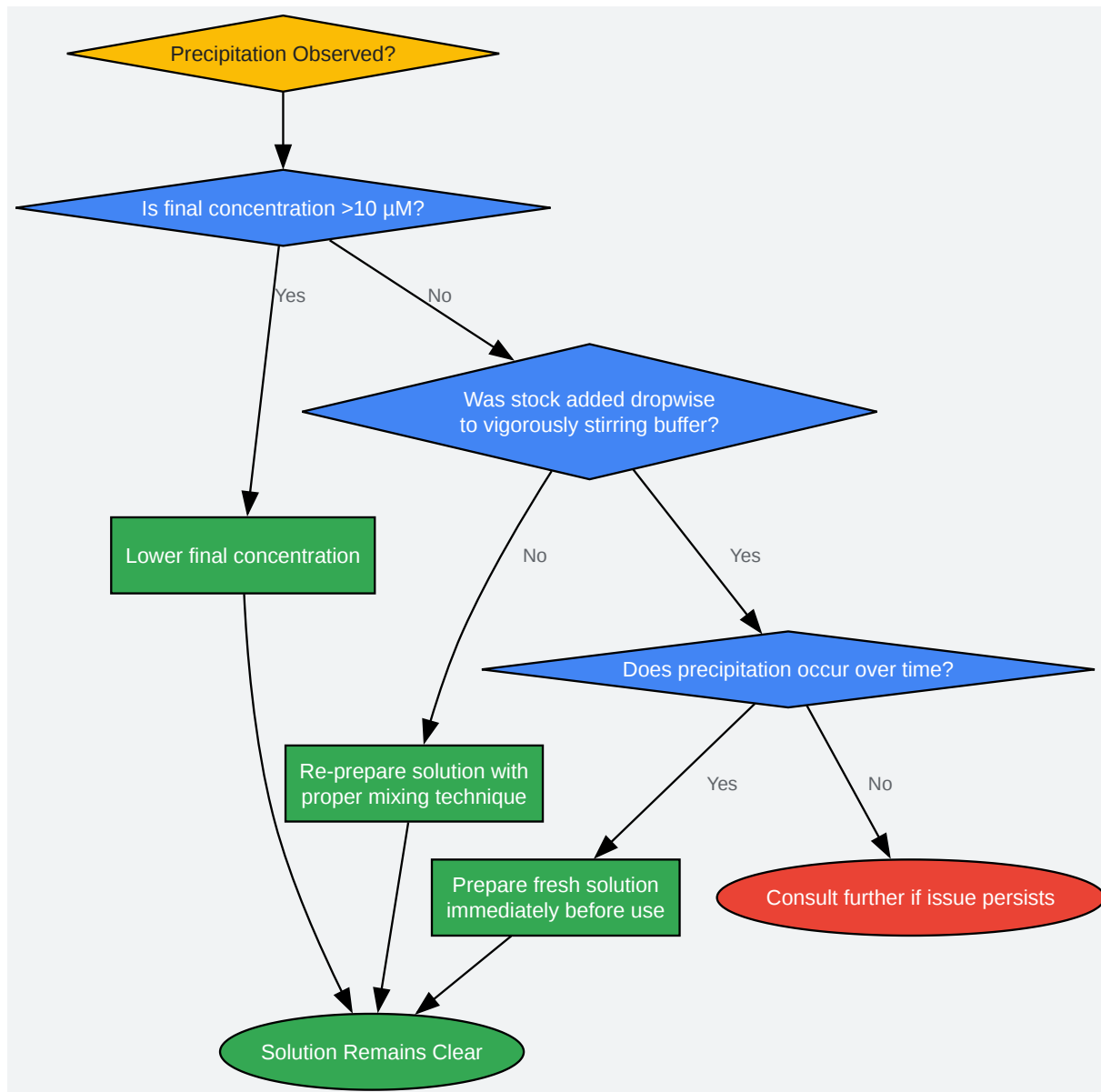
- **Thawing:** Thaw a single-use aliquot of the 10 mM **ML213** stock solution at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the stock solution in your cell culture medium or buffer. For example, add 1 µL of the 10 mM stock to 99 µL of medium to make a 100 µM solution.
- **Final Dilution:** Add the required volume of the stock or intermediate solution to the final volume of your experimental medium while vortexing or gently mixing. Ensure the final DMSO concentration is below the cytotoxic level for your cell type (typically <0.5%).
- **Use Immediately:** Use the prepared working solution immediately to minimize the risk of precipitation.

Visualizations



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Caption: Signaling pathway of **ML213** as a Kv7.2/7.4 channel activator.



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Caption: Troubleshooting workflow for **ML213** precipitation issues.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. tocris.com [tocris.com]
- 4. Kv7 Channel Activators Flupirtine and ML213 Alleviate Neuropathic Pain Behavior in the Streptozotocin Rat Model of Diabetic Neuropathy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. rndsystems.com [rndsystems.com]
- 6. ML 213 | Kv7.2 channel activator | Hello Bio [hellobio.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. Discovery, Synthesis, and Structure–Activity Relationship of a Series of N-Aryl-bicyclo[2.2.1]heptane-2-carboxamides: Characterization of ML213 as a Novel KCNQ2 and KCNQ4 Potassium Channel Opener - PMC [pmc.ncbi.nlm.nih.gov]
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